

# Application Notes and Protocols: Cyclohexadecanone in Cosmetic Formulations

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## Compound of Interest

Compound Name: Cyclohexadecanone

Cat. No.: B1615262

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## Introduction

**Cyclohexadecanone** is a synthetic macrocyclic musk, a valuable fragrance ingredient in the cosmetic industry, prized for its persistent, warm, and animalic musk odor.[1] It serves as a foundational note in a variety of fragrance compositions, enhancing the overall scent profile and contributing to the longevity of the product's aroma on the skin. This document provides detailed application notes and protocols for the use of **Cyclohexadecanone** in cosmetic formulations, with a focus on its function, stability, and sensory evaluation.

## Physicochemical Properties and Specifications

**Cyclohexadecanone** is a white solid at room temperature with the chemical formula  $C_{16}H_{30}O$ . [2] Its properties make it a versatile ingredient for a range of cosmetic products.

Property	Value	Reference
Chemical Name	Cyclohexadecanone	Internal
INCI Name	Cyclohexadecanone	Internal
CAS Number	2550-52-9	[1]
Synonyms	Isomusccone, Homoexaltone, 8-Cyclohexadecanone	[1]
Molecular Formula	C <sub>16</sub> H <sub>30</sub> O	[2]
Molar Mass	238.415 g/mol	[2]
Appearance	White solid	[2]
Odor Profile	Intense, original musk type, complex, animalic, powdery	[1][3]
Melting Point	66 °C (151 °F; 339 K)	[2]
Flash Point	148.33 °C (299.00 °F) TCC	[3]

## Applications in Cosmetic Formulations

**Cyclohexadecanone** is primarily used as a fragrance agent in a wide array of cosmetic products. Its low volatility and high substantivity make it an excellent fixative, prolonging the release of more volatile fragrance components.

Recommended Usage Levels:

Product Type	Recommended Usage Level in Fragrance Concentrate (%)
General Fragrance Applications	Up to 2.0000%

Note: The final concentration in the end product will be significantly lower, depending on the dosage of the fragrance concentrate in the cosmetic base. A European patent suggests that as little as 0.05% by weight of **cyclohexadecanone** in a fragrance composition can have an

odorous effect, with a preferred range of 0.1% to 50% by weight within the fragrance composition itself.[4]

Formulation Stability:

**Cyclohexadecanone** exhibits good stability in various cosmetic bases, making it a reliable choice for perfuming different product types.

Product Base	Stability
Body Lotion	Good
Shampoo	Very Good
Soap	Very Good
Antiperspirant Roll-on	Good
Powder	Very Good
Citric Acid Cleaners	Very Good
All-Purpose Cleaners	Very Good
Bleach	Poor

## Experimental Protocols

### Protocol for Incorporation into a Cosmetic Emulsion (O/W Cream)

This protocol outlines the steps for incorporating **Cyclohexadecanone** into a basic oil-in-water cream formulation.

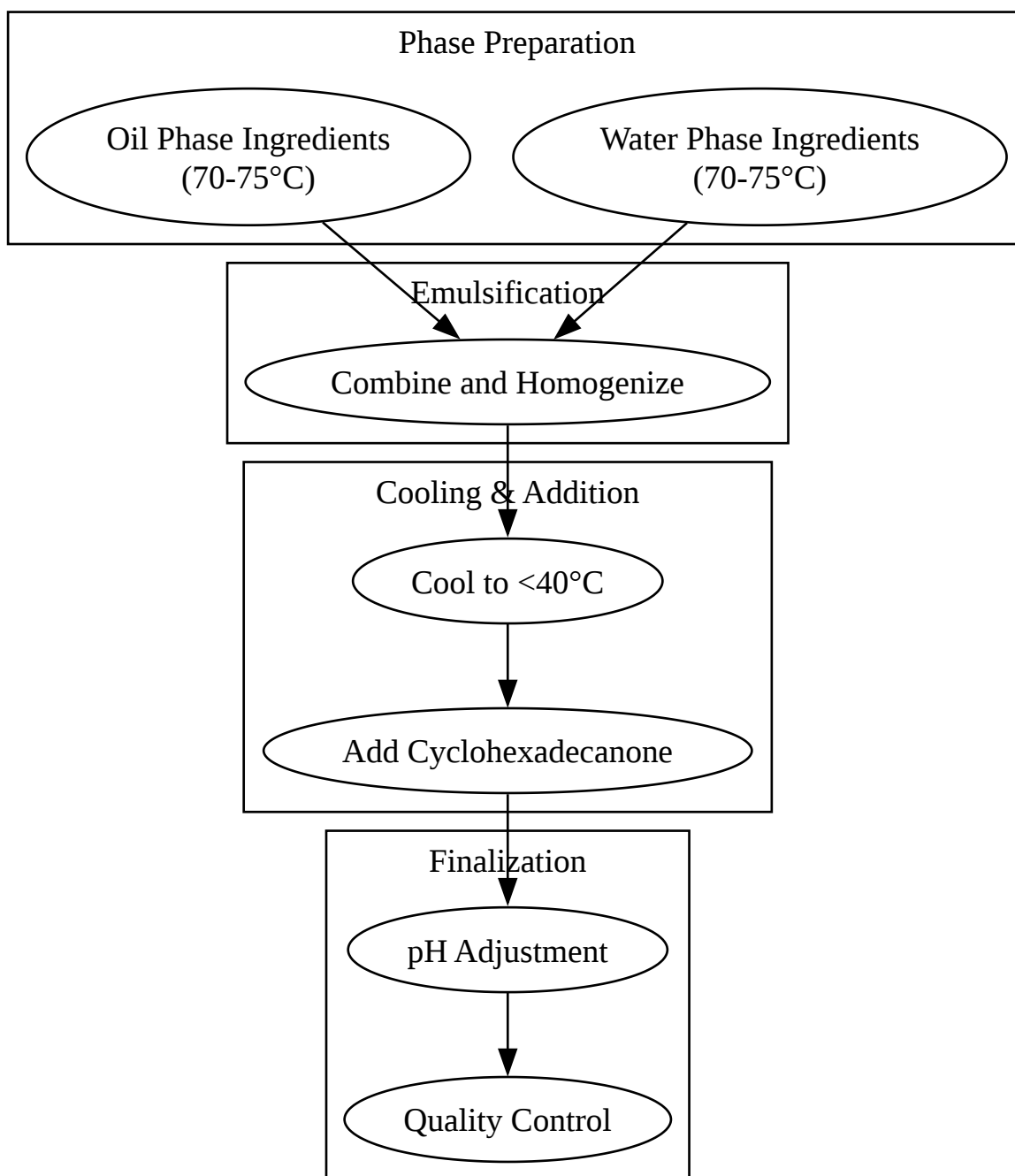
Materials:

- **Cyclohexadecanone**
- Oil phase ingredients (e.g., cetyl alcohol, stearic acid, glyceryl stearate, mineral oil)
- Water phase ingredients (e.g., deionized water, glycerin, preservative)

- Emulsifier (e.g., polysorbate 60)
- Heating and stirring equipment (water bath, overhead stirrer)
- Homogenizer
- Beakers and other standard laboratory glassware

#### Procedure:

- Preparation of Phases:
  - In a beaker, combine all oil phase ingredients and heat to 70-75°C until all components are melted and uniform.
  - In a separate beaker, combine all water phase ingredients and heat to 70-75°C.
- Emulsification:
  - Slowly add the water phase to the oil phase with continuous stirring.
  - Homogenize the mixture for 3-5 minutes to form a stable emulsion.
- Cooling and Addition of **Cyclohexadecanone**:
  - Allow the emulsion to cool under gentle stirring.
  - At a temperature below 40°C, add the predetermined amount of **Cyclohexadecanone** (dissolved in a suitable solvent like dipropylene glycol if necessary, though it can often be added directly to the warm oil phase before emulsification).
  - Continue stirring until the cream is uniform and has reached room temperature.
- Final Adjustments:
  - Adjust the pH of the cream if necessary.
  - Perform quality control checks (viscosity, appearance, pH).



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Caption: Workflow for incorporating **Cyclohexadecanone** into a cosmetic cream.

## Protocol for Sensory Analysis: Fragrance Evaluation

This protocol describes a method for the sensory evaluation of a cosmetic product containing **Cyclohexadecanone** using a trained panel.

Objective: To assess the odor profile and intensity of a cream formulation with and without **Cyclohexadecanone**.

Panelists: A panel of 10-12 trained individuals with demonstrated olfactory acuity.

Materials:

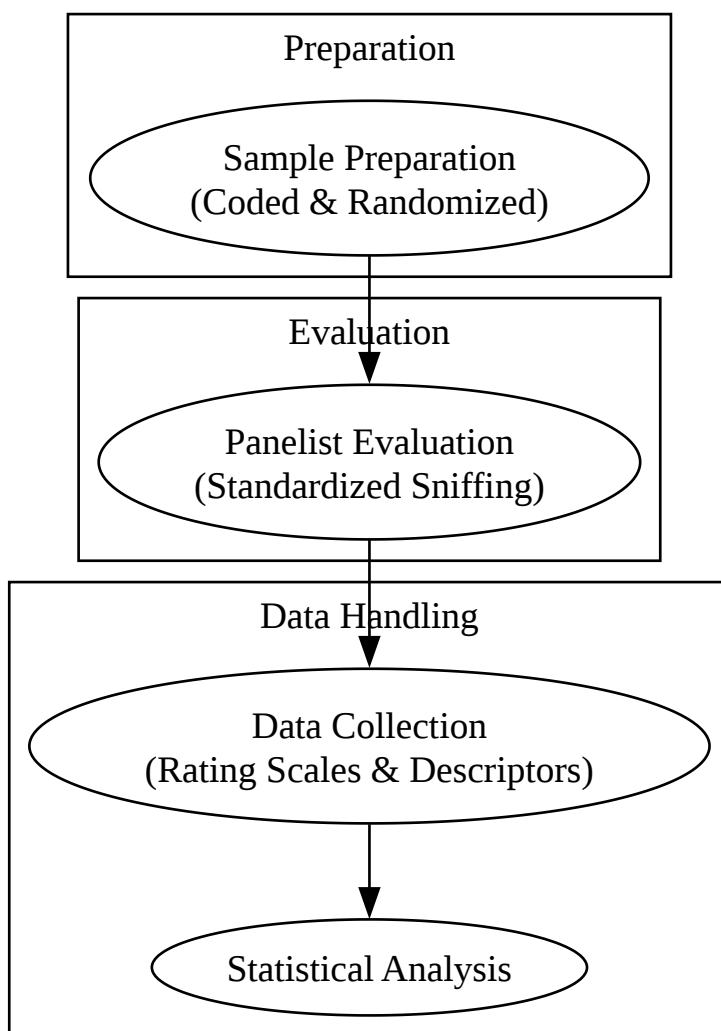
- Test cream with **Cyclohexadecanone**.
- Control cream (same base without **Cyclohexadecanone**).
- Odor-free sample containers.
- Evaluation booths with controlled temperature, humidity, and ventilation.
- Evaluation forms or software for data collection.

Procedure:

- Sample Preparation:
  - Present panelists with coded, identical containers of the test and control creams.
  - The order of presentation should be randomized for each panelist.
- Evaluation:
  - Panelists are instructed to open one sample at a time and assess the odor.
  - A "sniffing" technique should be standardized (e.g., hold the container 2-3 cm from the nose and take two short sniffs).
  - A rest period of at least 30 seconds should be taken between samples to prevent olfactory fatigue.
- Data Collection:
  - Panelists rate the intensity of the overall aroma and specific odor attributes (e.g., musk, powdery, animalic, sweet) on a labeled magnitude scale (LMS) or a 10-point intensity

scale.

- Panelists also provide descriptive comments on the fragrance character.
- Data Analysis:
  - Statistical analysis (e.g., ANOVA, t-test) is used to determine significant differences in perceived intensity and character between the test and control samples.



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Caption: Workflow for sensory analysis of a fragranced cosmetic product.

## Protocol for Stability Testing

This protocol outlines the stability testing of a cosmetic cream containing **Cyclohexadecanone**.

Objective: To evaluate the physical and chemical stability of the formulation under accelerated and real-time conditions.

Methodology:

- Sample Storage:
  - Store samples of the final formulation in the intended commercial packaging at the following conditions:
    - Accelerated:  $40^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $75\% \text{ RH} \pm 5\% \text{ RH}$  for 3 months.
    - Real-Time:  $25^{\circ}\text{C} \pm 2^{\circ}\text{C}$  /  $60\% \text{ RH} \pm 5\% \text{ RH}$  for the duration of the intended shelf life (e.g., 24 months).
    - Freeze-Thaw Cycling: 3 cycles of 24 hours at  $-10^{\circ}\text{C}$  followed by 24 hours at  $25^{\circ}\text{C}$ .
- Evaluation Parameters and Schedule:
  - Evaluate the samples at initial (time 0), 1, 2, and 3 months for accelerated testing, and at 0, 3, 6, 12, 18, and 24 months for real-time testing.
  - The following parameters should be assessed:
    - Appearance: Color, clarity, and homogeneity.
    - Odor: Changes in the fragrance profile.
    - pH: Measurement using a calibrated pH meter.
    - Viscosity: Measurement using a viscometer.
    - Microbiological Contamination: Testing for bacteria, yeast, and mold.



- Packaging Compatibility: Signs of leakage, discoloration, or deformation of the packaging.

Acceptance Criteria: No significant changes in the evaluated parameters over the testing period.

## Safety and Regulatory Information

- Skin Sensitization: **Cyclohexadecanone** has been found to have the potential for skin sensitization in a small fraction of people.[1]
- Regulatory Status: The safety of **Cyclohexadecanone** has been assessed by the Research Institute for Fragrance Materials (RIFM), and the International Fragrance Association (IFRA) has set a safe use standard for it in household and personal care products.[1] It is important to adhere to the concentration limits established by these bodies. In the United States, cosmetic ingredients, other than color additives, do not require premarket approval from the FDA. However, it is against the law for a cosmetic to contain any ingredient that makes the product harmful under labeled or customary use.[5]

## Conclusion

**Cyclohexadecanone** is a versatile and stable musk fragrance ingredient suitable for a wide range of cosmetic applications. Its primary function is to impart a long-lasting and characteristic musk aroma. When formulating with **Cyclohexadecanone**, it is crucial to adhere to recommended usage levels and conduct thorough stability and sensory evaluations to ensure product quality and consumer acceptance. The protocols provided in this document offer a framework for the successful incorporation and testing of **Cyclohexadecanone** in cosmetic formulations.

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